

# Application Notes and Protocols: Multi-component Reactions Involving 2-Bromo-6-phenoxy pyridine

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## Compound of Interest

Compound Name: 2-Bromo-6-phenoxy pyridine

Cat. No.: B189388

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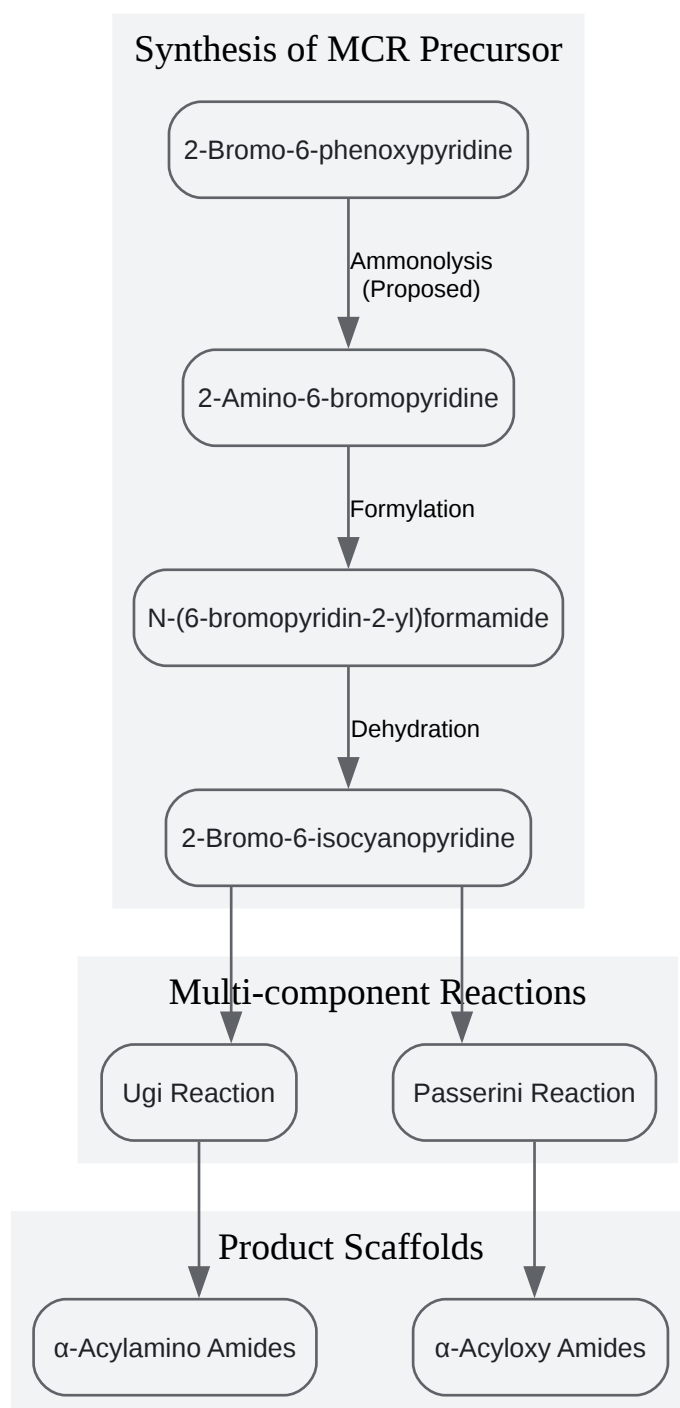
For Researchers, Scientists, and Drug Development Professionals

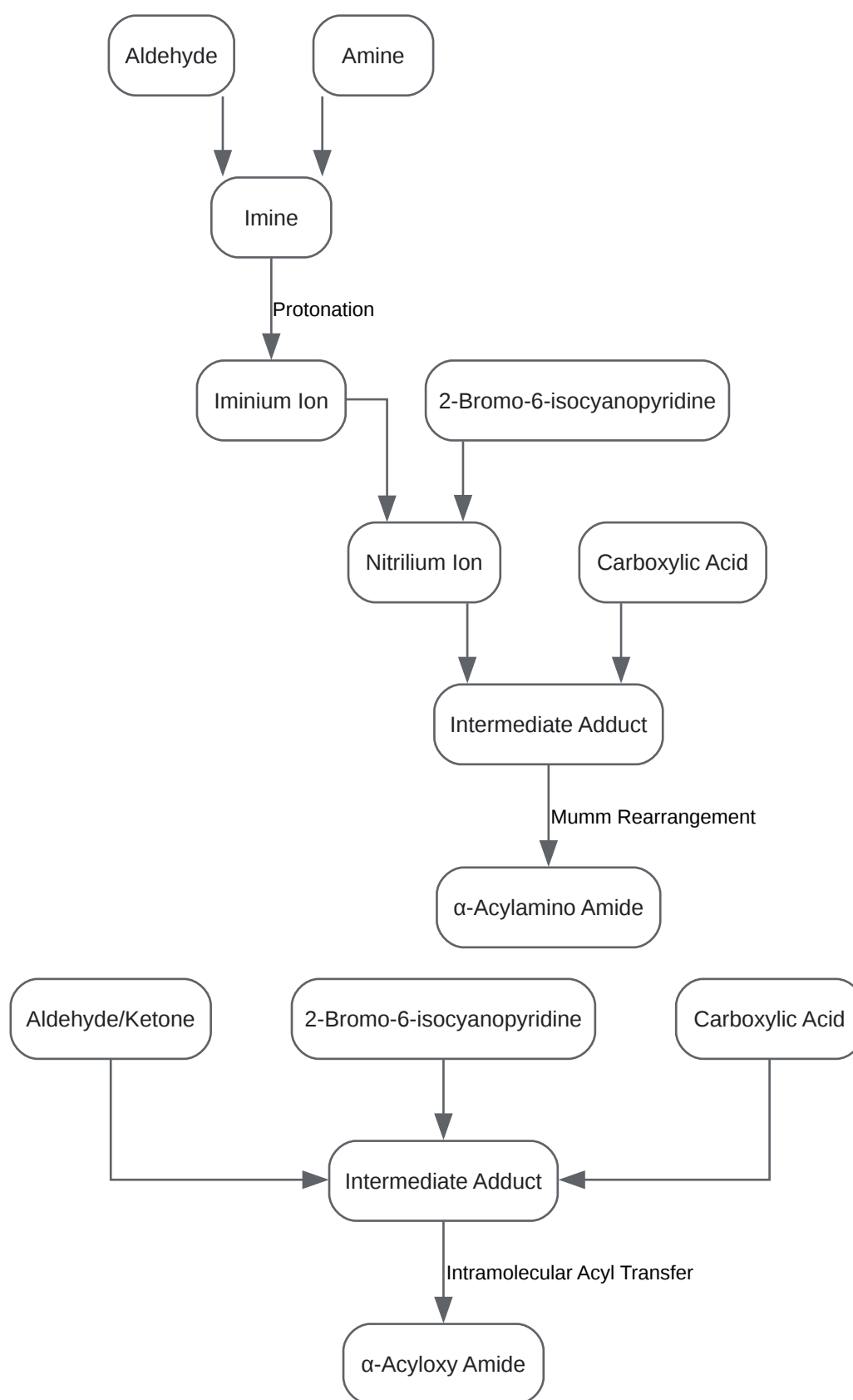
These application notes provide a comprehensive overview of the utility of **2-Bromo-6-phenoxy pyridine** as a precursor for multi-component reactions (MCRs), which are powerful tools in drug discovery and organic synthesis. While **2-Bromo-6-phenoxy pyridine** is not typically a direct participant in common MCRs, it serves as a versatile starting material for the synthesis of 2-bromo-6-isocyanopyridine, a key building block for Ugi and Passerini reactions. This document details the synthetic pathway from **2-Bromo-6-phenoxy pyridine** to the reactive isocyanide intermediate and its subsequent application in generating diverse molecular scaffolds.

## Synthetic Pathway to the Key MCR Precursor: 2-Bromo-6-isocyanopyridine

The primary utility of **2-Bromo-6-phenoxy pyridine** in the context of multi-component reactions is as a stable and accessible precursor to 2-bromo-6-isocyanopyridine. This transformation is achieved through a proposed two-step sequence involving the conversion of the phenoxy group to an amino group, followed by the conversion of the amino group to an isocyanide.

Workflow for the Synthesis and Application of **2-Bromo-6-phenoxy pyridine** in MCRs





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